

Gosogliptin column selection optimization

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Compound Focus: Gosogliptin

CAS No.: 869490-47-1

Cat. No.: S004125

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Gosogliptin Fact Sheet

The table below summarizes the key identified information about **Gosogliptin**.

Property	Description
Generic Name	Gosogliptin [1] [2] [3]
Synonyms	PF-00734200, PF-734200 [1] [4] [3]
Drug Class	Dipeptidyl peptidase-4 (DPP-4) inhibitor (Gliptin) [1] [3]
Therapeutic Area	Type 2 Diabetes Mellitus (investigational) [1] [3]
Molecular Formula	$C_{17}H_{24}F_2N_6O$ [1] [2]
Molecular Weight	366.41 g·mol ⁻¹ [1] [4]
Mechanism of Action	Selective inhibition of DPP-4 enzyme, increasing active GLP-1 levels, which stimulates insulin secretion and inhibits glucagon release [3].

Property	Description
Chemical Structure	(3,3-Difluoro-1-pyrrolidinyl)-{(2S,4S)-4-[4-(2-pyrimidinyl)-1-piperazinyl]-2-pyrrolidiny]methanone [1]
CAS Number	869490-23-3 [4] [2]
SMILES	O=C(N1CCC(C1)(F)F)[C@H]1NCC@HN1CCN(CC1)c1ncccn1 [3]
InChI Key	QWEWGXUTRTXFRF-KBPBESRZSA-N [1] [2]

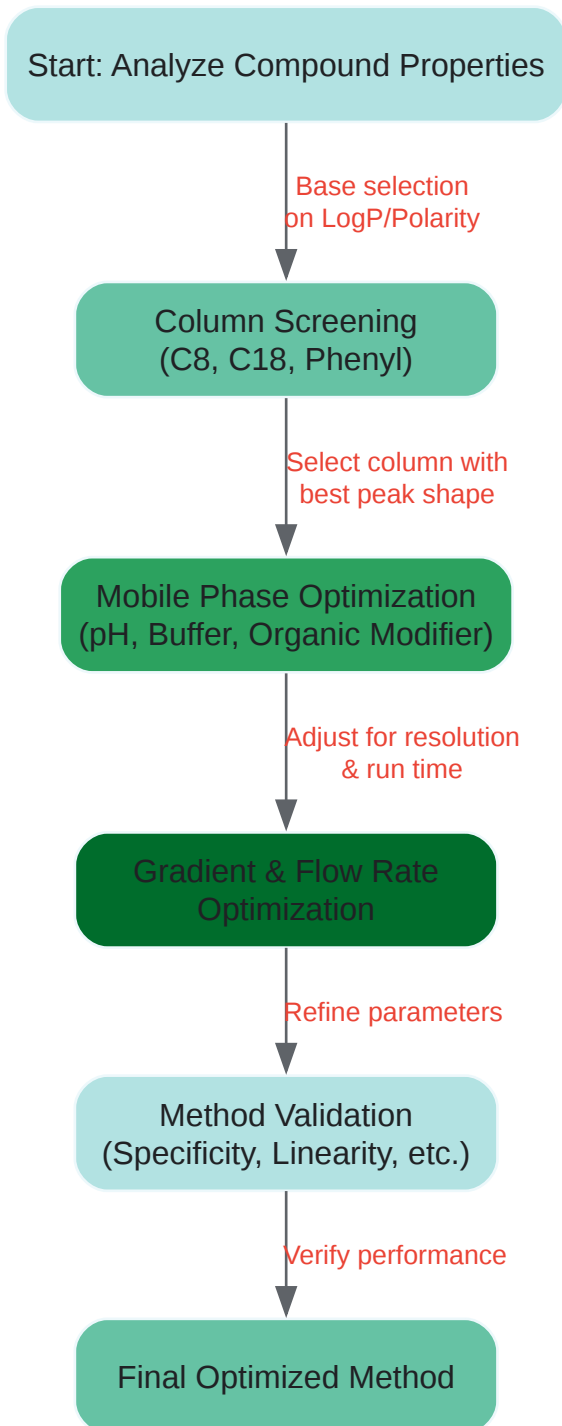
Suggested Path for Method Development

To develop a chromatographic method for **Gosogliptin**, you can use its physicochemical properties as a starting point for column selection and parameter optimization.

- **Analyze Molecular Properties:** Consider the **polar surface area (64.6 Å²)**, presence of hydrogen bond donors/acceptors, and aromatic rings [3]. These properties significantly influence retention behavior in reverse-phase chromatography.
- **Leverage LogP Value:** The reported **XLogP of 0.67** [3] suggests moderate hydrophobicity. A C18 column would be a standard starting point for reverse-phase HPLC.
- **Explore Related Literature:** While direct methods for **Gosogliptin** are unavailable, the search results indicate that DPP-IV inhibitory peptides are often purified using **C18 columns** [5]. Reviewing methods for related DPP-4 inhibitors (e.g., Sitagliptin, Vildagliptin) can provide a strong foundation for initial experiments.

A Proposed Workflow for Optimization

Since specific protocols are not available, the following general workflow can guide your experimental design. The diagram below outlines the key stages.



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Frequently Asked Questions

- **Why isn't there a ready-to-use method for Gosogliptin?** Gosogliptin remains an **investigational drug** and is not approved for clinical use in major markets like the US or Europe [2]. Detailed analytical methods are often part of proprietary development data that may not be publicly disclosed.
- **Where can I find more specific technical data?** You could search for **scientific publications** on **Gosogliptin** metabolism and excretion [1] [3] or explore **patent databases** [6], which sometimes contain exemplary analytical procedures.

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